

Essential Safety and Logistical Information for Handling Zofenopril-d5

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Zofenopril-d5

Cat. No.: B12409726

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This document provides essential, immediate safety and logistical information, including operational and disposal plans for **Zofenopril-d5**.

Zofenopril-d5 is the deuterated form of Zofenopril, an angiotensin-converting enzyme (ACE) inhibitor.^[1] While the toxicological properties of **Zofenopril-d5** have not been fully investigated, it should be handled as a hazardous substance, similar to its non-deuterated counterpart, Zofenopril calcium, which is considered a hazardous substance according to OSHA 29 CFR 1910.1200.^{[2][3]}

Personal Protective Equipment (PPE)

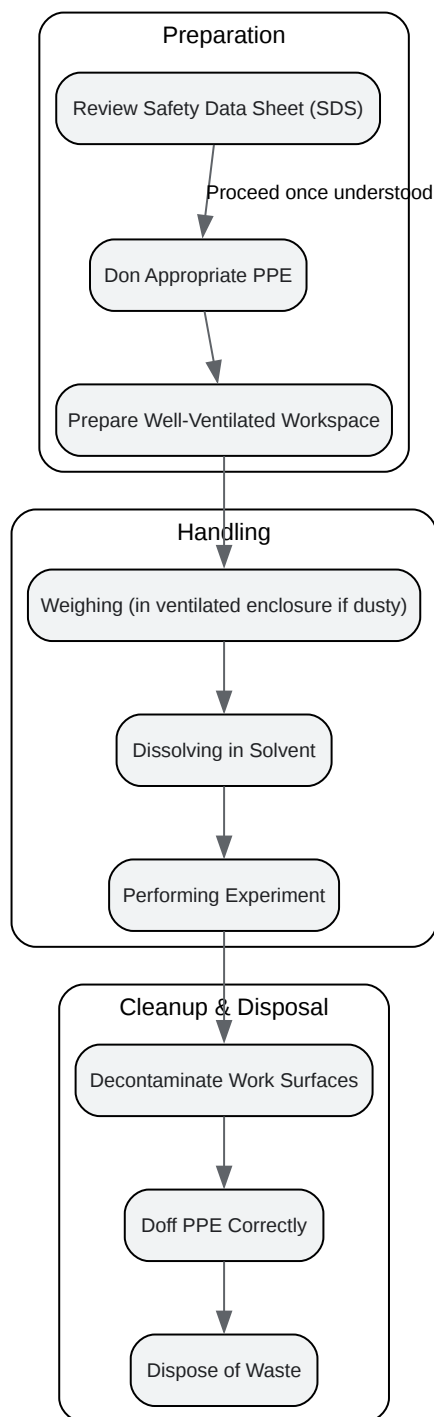
When handling **Zofenopril-d5**, appropriate personal protective equipment must be worn to avoid all personal contact, including inhalation.^[2] The following table summarizes the recommended PPE.

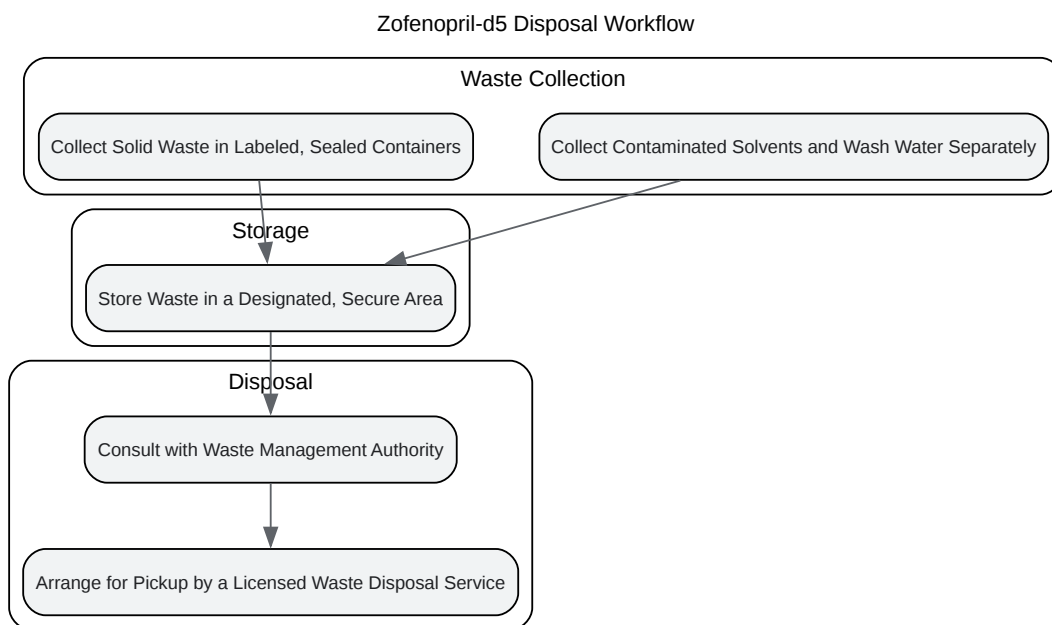
PPE Category	Item	Specification
Eye Protection	Safety Glasses	Chemical goggles with side-shields.
Hand Protection	Gloves	Nitrile or PVC gloves are recommended. Double gloving should be considered. Regularly inspect gloves for wear and/or degradation.[2]
Body Protection	Lab Coat/Coveralls	For quantities up to 500 grams, a laboratory coat is suitable. For larger quantities, a disposable low-permeability coverall is recommended.[2]
Respiratory	Respirator	A NIOSH/MSHA or European Standard EN 149 approved particulate respirator should be used, especially if dust may be generated.[2][3]
Foot Protection	Shoe Covers	Protective shoe covers should be worn.[2]
Head Protection	Head Covering	A head covering is recommended.[2]

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **Zofenopril-d5** is crucial to minimize exposure risk. The following workflow outlines the key steps for safe handling in a laboratory setting.

Zofenopril-d5 Handling Workflow





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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. datasheets.scbt.com [datasheets.scbt.com]

- 3. fishersci.com [fishersci.com]
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